

# N1-Acetylspermidine Dihydrochloride: A Comprehensive Technical Guide

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## Compound of Interest

*N*-(3-((4-

**Compound Name:** *Aminobutyl)amino)propyl)acetamido dihydrochloride*

**Cat. No.:** *B157140*

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N1-Acetylspermidine dihydrochloride is a key intermediate in polyamine metabolism, playing a crucial role in cellular processes ranging from cell growth and differentiation to apoptosis.[\[1\]](#)[\[2\]](#) This technical guide provides an in-depth overview of its chemical properties, experimental protocols for its synthesis and analysis, and its involvement in critical biological signaling pathways.

## Core Chemical Properties

N1-Acetylspermidine dihydrochloride is the salt form of N1-acetylspermidine, an acetylated derivative of the polyamine spermidine.[\[1\]](#) The dihydrochloride salt enhances its stability and solubility in aqueous solutions, making it suitable for a wide range of experimental applications.

## Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	$C_9H_{21}N_3O \cdot 2HCl$	<a href="#">[1]</a>
Molecular Weight	260.2 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	34450-16-3	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Crystalline solid	<a href="#">[1]</a>
Purity	≥98%	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	Not Available	-
Boiling Point	Not Available	-
Solubility	DMSO: ~0.1 mg/mL PBS (pH 7.2): ~10 mg/mL Water: 242.5 mg/mL	<a href="#">[1]</a> <a href="#">[4]</a>
Storage	-20°C	<a href="#">[4]</a>
Stability	≥ 4 years (at -20°C)	<a href="#">[1]</a>

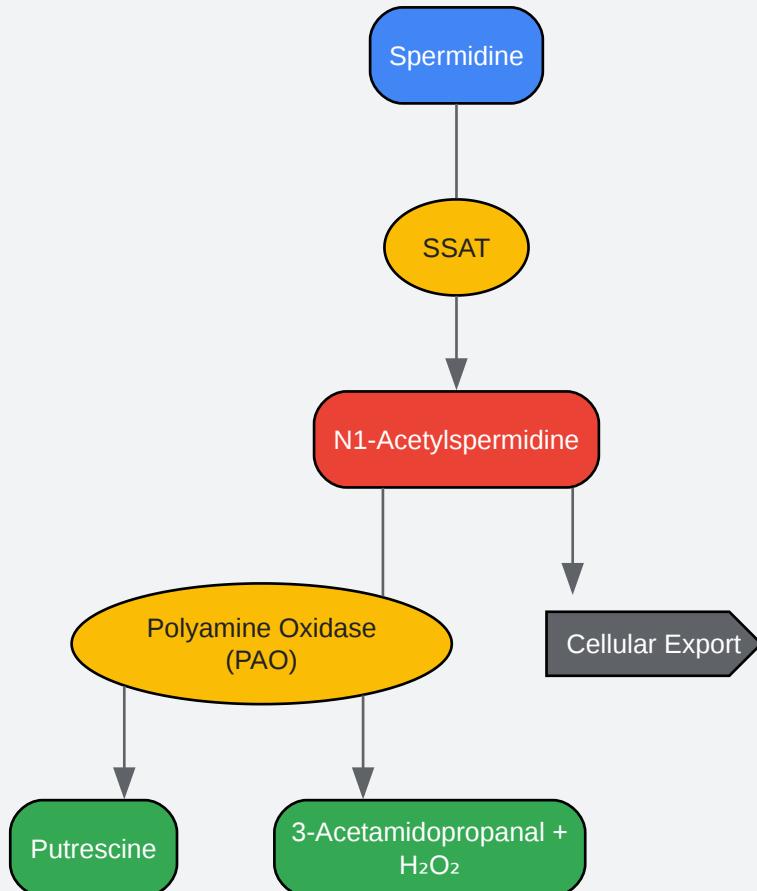
## Biological Significance and Signaling Pathways

N1-Acetylspermidine is a primary substrate for polyamine oxidase (PAO), a key enzyme in the polyamine catabolic pathway.[\[1\]](#)[\[5\]](#) This pathway is essential for maintaining polyamine homeostasis, and its dysregulation is implicated in various diseases, including cancer.[\[6\]](#)[\[7\]](#)

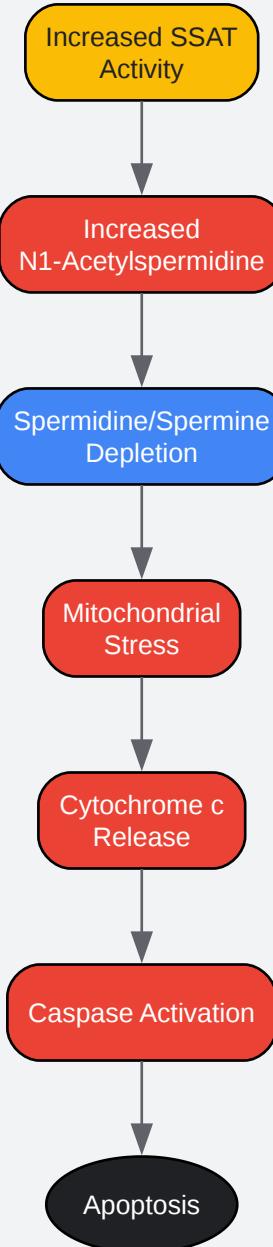
## Polyamine Catabolism Pathway

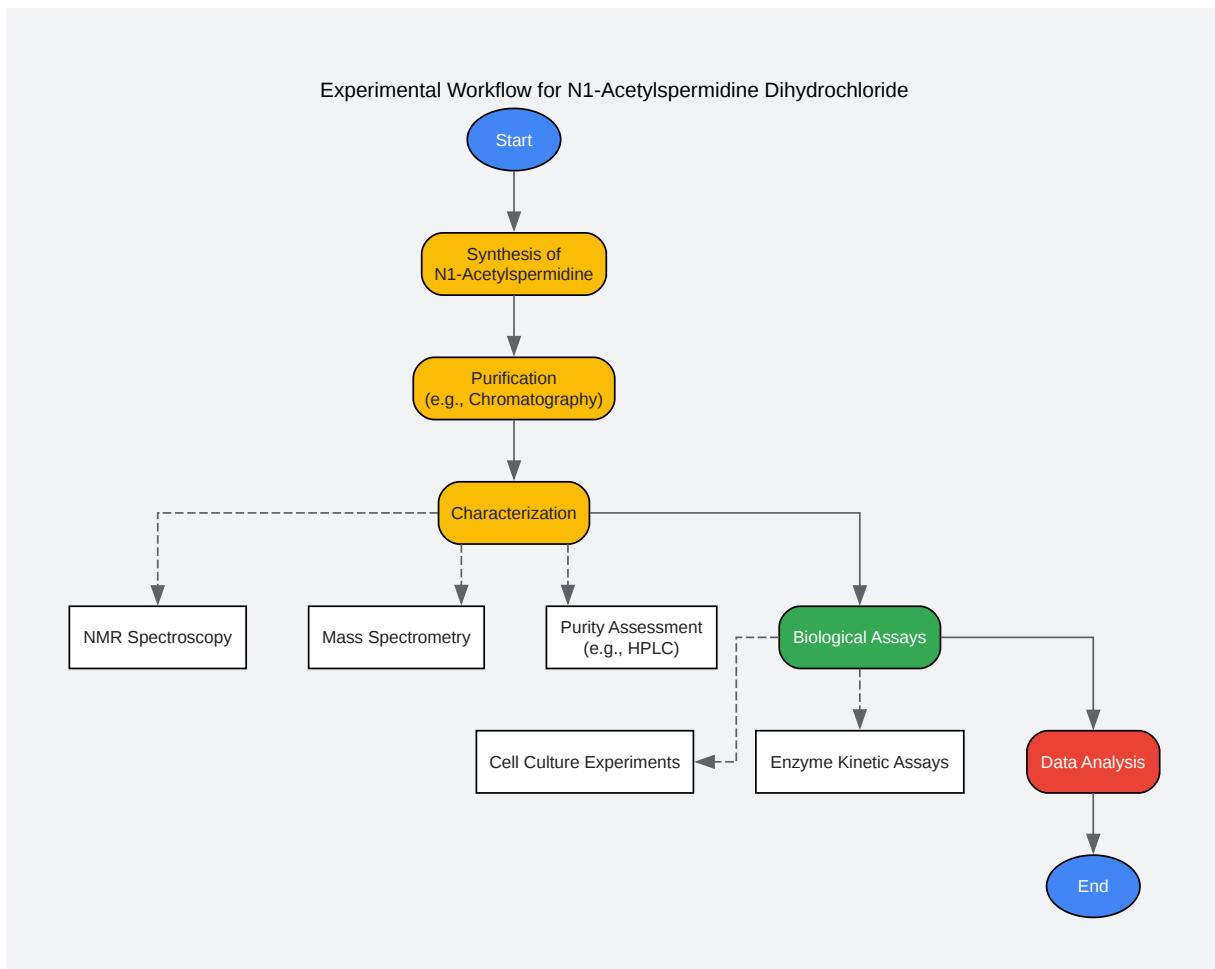
The catabolism of polyamines is a tightly regulated process. Spermidine is acetylated by spermidine/spermine N1-acetyltransferase (SSAT) to form N1-acetylspermidine. Subsequently, N1-acetylspermidine is oxidized by polyamine oxidase (PAO) to produce putrescine, 3-acetamidopropanal, and hydrogen peroxide.[\[8\]](#) This pathway is crucial for reducing cellular polyamine levels.

## Polyamine Catabolism Pathway



### N1-Acetylspermidine and Apoptosis





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